

# Dodacin hydrochloride physical and chemical properties for research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dodacin hydrochloride*

Cat. No.: *B1195978*

[Get Quote](#)

## Dodacin Hydrochloride: A Technical Guide for Researchers

**Abstract:** This document provides a comprehensive overview of the physical and chemical properties of **Dodacin hydrochloride**, a broad-spectrum antimicrobial agent. It is intended for researchers, scientists, and professionals in the field of drug development. This guide includes a summary of its known properties, a discussion of its probable mechanism of action as an amphoteric surfactant, and generalized experimental workflows for its synthesis and analysis.

## Core Physical and Chemical Properties

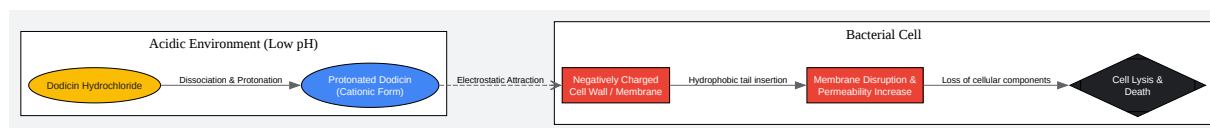
**Dodacin hydrochloride** is the hydrochloride salt of Dodacin, an amphoteric surfactant with known bactericidal and fungicidal properties.<sup>[1]</sup> While specific experimental data for some physical properties like melting point and solubility are not readily available in public literature, its fundamental and computed properties are summarized below. As a hydrochloride salt, it is expected to exhibit greater aqueous solubility than its parent compound, Dodacin.

Table 1: Summary of Physical and Chemical Properties of **Dodacin Hydrochloride**

Property	Value	Source
Chemical Name	N-(2-[[2-(dodecylamino)ethyl]amino]ethyl)glycine hydrochloride	[1]
CAS Number	18205-85-1	[2]
Molecular Formula	C <sub>18</sub> H <sub>40</sub> ClN <sub>3</sub> O <sub>2</sub>	[1]
Molecular Weight	366.0 g/mol	[2]
Exact Mass	365.2809052 g/mol	[2]
Synonyms	Glycine, N-[2-[[2-(dodecylamino)ethyl]amino]ethyl]-, monohydrochloride; Tego 51; Ampholan	[3]
Topological Polar Surface Area	78 Å <sup>2</sup>	[2]
Hydrogen Bond Donor Count	4	
Hydrogen Bond Acceptor Count	5	
Rotatable Bond Count	19	

## Antimicrobial Mechanism of Action

Dodacin is classified as an amphoteric surfactant, a class of molecules that possess both a positive and a negative charge.[4] Its antimicrobial activity is attributed to its ability to disrupt the integrity of microbial cell membranes. The mechanism is pH-dependent; at an acidic pH, the molecule is protonated, leading to a net positive charge. This cationic form is attracted to the negatively charged components of bacterial cell walls, such as teichoic acids in Gram-positive bacteria and lipopolysaccharides in Gram-negative bacteria.[5] This electrostatic interaction facilitates the insertion of the dodecyl hydrocarbon tail into the lipid bilayer, disrupting the membrane structure, increasing its permeability, and ultimately leading to cell lysis and death.[5]



[Click to download full resolution via product page](#)

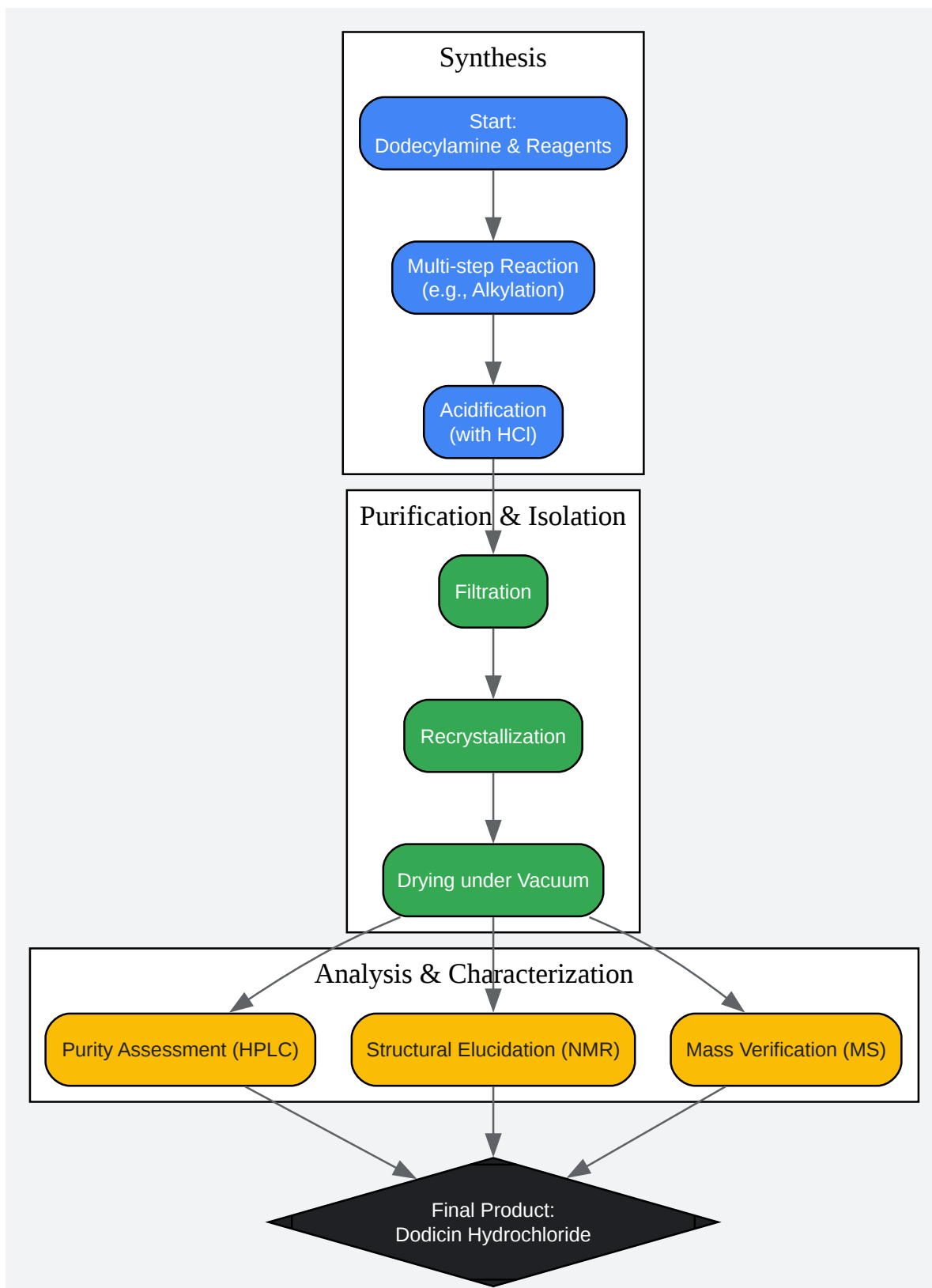
**Figure 1.** Probable antimicrobial mechanism of **Dodecin hydrochloride** on a bacterial cell.

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **Dodecin hydrochloride** are not extensively documented in publicly available literature. However, a generalized workflow can be proposed based on standard organic chemistry techniques for the synthesis of similar N-substituted amino acid derivatives and their subsequent analysis.

## Generalized Synthesis and Purification Workflow

A potential synthetic route involves the reaction of a primary amine (dodecylamine) with a suitable dielectrophile, followed by reaction with an amino acid derivative and subsequent acidification to form the hydrochloride salt. Purification would typically involve recrystallization to obtain the final product with high purity.



[Click to download full resolution via product page](#)

**Figure 2.** Generalized experimental workflow for synthesis and analysis.

## Analytical Methodologies

The characterization and quality control of **Dodacin hydrochloride** would typically involve a combination of chromatographic and spectroscopic techniques.

Table 2: Proposed Analytical Techniques for **Dodacin Hydrochloride**

Technique	Purpose	Details
High-Performance Liquid Chromatography (HPLC)	Purity assessment and quantification.	A reverse-phase C18 column with a mobile phase consisting of an acetonitrile/water gradient with an ion-pairing agent could be employed. Detection would likely be by UV absorbance at a low wavelength or by a charged aerosol detector (CAD).
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural confirmation.	$^1\text{H}$ and $^{13}\text{C}$ NMR spectroscopy would be used to confirm the chemical structure by identifying the characteristic proton and carbon signals of the dodecyl chain, the ethylenediamine backbone, and the glycine moiety.
Mass Spectrometry (MS)	Molecular weight verification.	Electrospray ionization (ESI) mass spectrometry would be used to confirm the molecular weight of the protonated molecule, consistent with its chemical formula.
Fourier-Transform Infrared (FTIR) Spectroscopy	Functional group identification.	To identify characteristic vibrational frequencies for N-H, C-H, C=O (from the carboxylic acid), and other functional groups present in the molecule.

## Stability and Storage

Specific stability data for **Dodicin hydrochloride** is not widely published. However, as with many hydrochloride salts of amine-containing compounds, it is expected to be a relatively

stable solid. Aqueous solutions may be susceptible to degradation over time, and stability is likely to be pH and temperature-dependent. For research purposes, it is recommended to store the solid material in a cool, dry place, protected from light. Solutions should ideally be prepared fresh for use.

## Conclusion

**Dodacin hydrochloride** is an antimicrobial agent with a mechanism of action characteristic of amphoteric surfactants. While comprehensive experimental data on its physical properties and detailed synthetic protocols are limited in the public domain, this guide provides a foundational understanding of its chemical nature and biological activity based on available information and established chemical principles. Further research is warranted to fully characterize its properties and potential applications.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [bcppesticidecompendium.org](http://bcppesticidecompendium.org) [bcppesticidecompendium.org]
- 2. [echemi.com](http://echemi.com) [echemi.com]
- 3. Dodacin Hydrochloride | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 4. [researchgate.net](http://researchgate.net) [researchgate.net]
- 5. [mdpi.com](http://mdpi.com) [mdpi.com]
- To cite this document: BenchChem. [Dodacin hydrochloride physical and chemical properties for research]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1195978#dodacin-hydrochloride-physical-and-chemical-properties-for-research\]](https://www.benchchem.com/product/b1195978#dodacin-hydrochloride-physical-and-chemical-properties-for-research)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)